

# Quantitative Data Summary for Lirimilast

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Lirimilast

CAS No.: 329306-27-6

Cat. No.: S533279

Get Quote

Parameter	Value / Description
Synonyms	BAY 19-8004 [1]
CAS Number	329306-27-6 [1]
Molecular Formula	C <sub>17</sub> H <sub>12</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>6</sub> S [1]
Molecular Weight	443.26 g/mol [1]
Biological Target	Phosphodiesterase-4 (PDE4) [1]
IC <sub>50</sub> (PDE4)	49 nM (42 nM in another assay) [1]
Purity	≥ 98.69% [1]
Recommended Solvent	DMSO [1]
Stock Solubility	100 mg/mL (225.60 mM) in DMSO [1]

## Handling Instructions & Storage

The handling information is adapted from a supplier's data sheet and should be supplemented with your institution's specific safety protocols [1].

- **Storage (Powder):** Store the solid material at **-20°C**. Under these conditions, the product is stable for an estimated **3 years** [1].
- **Storage (Solution):**
  - **-80°C:** Store for up to **6 months**.
  - **-20°C:** Store for up to **1 month**.
- **Reconstitution:** To prepare a 10 mM stock solution, add 1 mL of DMSO to 1 mg of solid **Lirimilast**. The solution should be aliquoted to minimize repeated freeze-thaw cycles [1].
- **Shipping:** The product can be shipped at room temperature within the continental US [1].

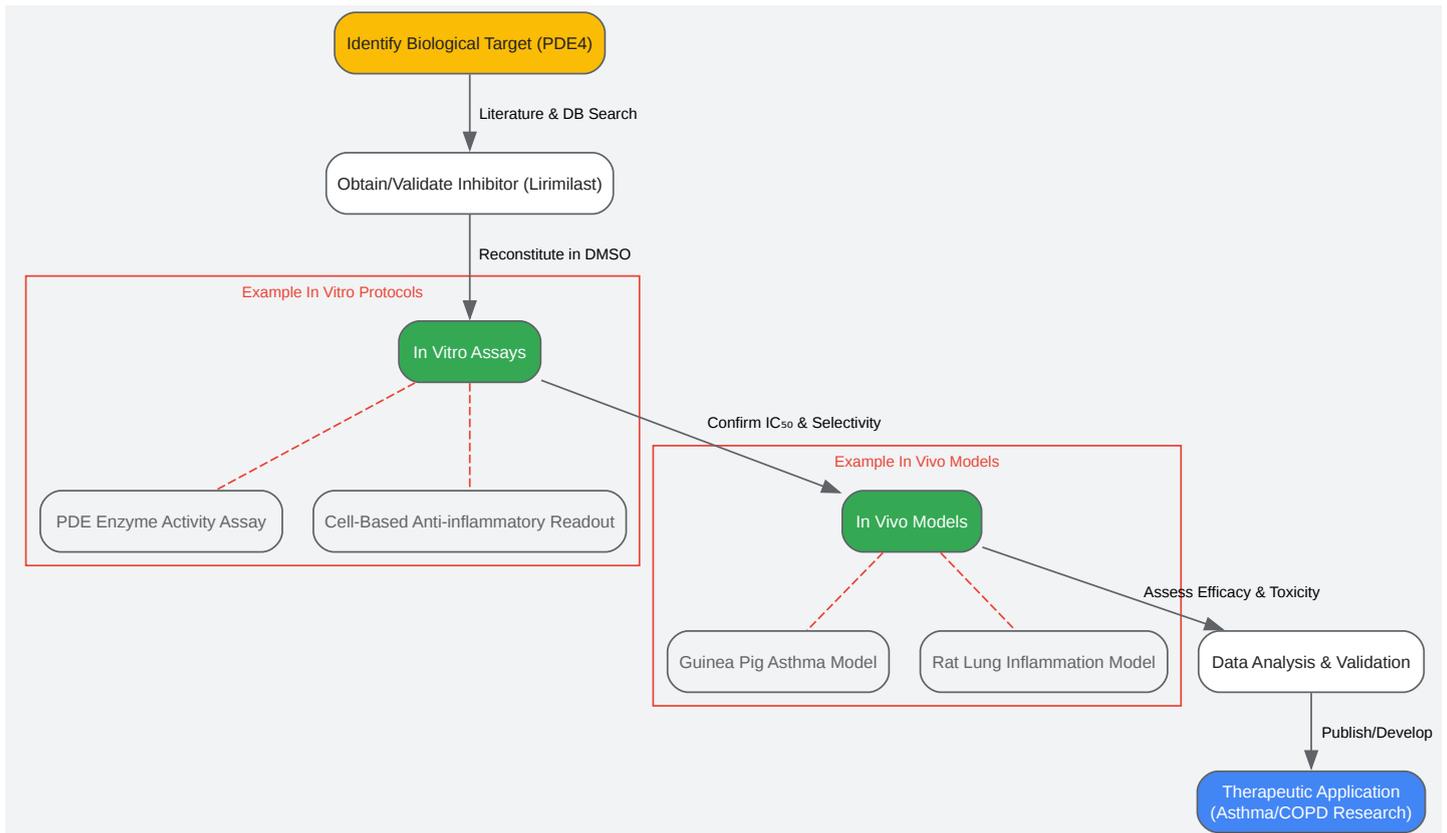
## Critical Application Notes & Omitted Protocols

The search results lack the detailed experimental protocols you requested. The information below outlines these gaps, which are critical for your research.

- **Solvent Caution:** The supplier notes that "**Hygroscopic DMSO has a significant impact on the solubility of product, please use newly opened DMSO**" [1]. This is a crucial experimental variable that must be controlled to ensure reproducibility.
- **Omitted Experimental Protocols:** The search results state that *in vitro* PDE4 assays and *in vivo* studies in guinea pigs, rats, and primates were conducted but **do not provide the detailed methodologies** [1] [2]. Key details like cell culture conditions, treatment durations, animal dosing schedules, and endpoint measurement techniques are not available.
- **Omitted Safety Data:** The data sheet states, "**This product is a controlled substance and not for sale in your territory**" but does not include a comprehensive Safety Data Sheet (SDS) with hazard identification, first-aid measures, or personal protective equipment (PPE) requirements [1]. You must obtain the full SDS from the manufacturer or your institution's safety office before handling.

## Proposed Signaling Pathway & Workflow

While the exact mechanism of **Lirimilast** involves PDE4 inhibition, the search results do not provide a detailed pathway for this specific molecule. The following diagram illustrates the general logic of a target validation and compound testing workflow that you would apply in your research on **Lirimilast**.



[Click to download full resolution via product page](#)

**Diagram Guide:** This workflow outlines the key stages of pharmacological research for a compound like **Lirimilast**. The **green boxes** represent core experimental phases where detailed protocols are needed. The **red sections** list examples of specific assays and models mentioned in the literature for **Lirimilast**, though their detailed methodologies are not publicly available [1].

## Recommendations for Researchers

To proceed with experimental work on **Lirimilast**, I recommend you take the following steps to acquire the missing information:

- **Consult Primary Literature:** Perform a detailed search on databases like PubMed and Google Scholar for the original research articles on **Lirimilast** (using its synonym, **BAY 19-8004**). These papers are the most likely source of the experimental protocols you need.
- **Request from Suppliers:** Directly contact chemical suppliers (such as MedChemExpress) to request the product's detailed **Application Notes** and the full **Safety Data Sheet (SDS)**.
- **Adapt General Protocols:** In the absence of specific protocols, you may need to adapt standard *in vitro* PDE activity assays and established *in vivo* models of lung inflammation (like LPS-induced neutrophilia in rodents), using the provided IC<sub>50</sub> and efficacy data as a starting point for your experimental design [1].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Lirimilast (BAY 19-8004) | PDE4 Inhibitor [medchemexpress.com]

2. Quantitative Data [nnlm.gov]

To cite this document: Smolecule. [Quantitative Data Summary for Lirimilast]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533279#lirimilast-handling-instructions>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)